

# Safety and handling precautions for (S)-(+)-1-Dimethylamino-2-propanol

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## Compound of Interest

Compound Name: (S)-(+)-1-Dimethylamino-2-propanol

Cat. No.: B1588065

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An In-Depth Technical Guide to the Safe Handling of (S)-(+)-1-Dimethylamino-2-propanol

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(S)-(+)-1-Dimethylamino-2-propanol** (CAS 53636-17-2), a chiral tertiary amino alcohol, is a valuable building block in modern chemical synthesis.[1][2] Its unique structure, featuring both a basic dimethylamino group and a hydroxyl group on a chiral backbone, makes it a critical intermediate and chiral auxiliary in the asymmetric synthesis of pharmaceuticals and other complex molecules.[1][3] However, its utility is matched by a significant hazard profile that demands a comprehensive understanding and rigorous adherence to safety protocols.

This guide moves beyond a simple recitation of safety data sheet (SDS) information. It is designed to provide drug development professionals and researchers with the causal reasoning behind safety protocols, fostering a proactive safety culture rooted in scientific understanding. By understanding why specific precautions are necessary, we can mitigate risks more effectively and ensure the well-being of laboratory personnel.

## Core Hazard Profile and Risk Assessment

**(S)-(+)-1-Dimethylamino-2-propanol** is a multifaceted hazardous substance. Its primary dangers stem from its flammability, corrosivity, and toxicity upon exposure.[4][5][6] A thorough

risk assessment is the foundational step before any handling of this chemical.

## GHS Hazard Classification Summary

The Globally Harmonized System (GHS) provides a clear snapshot of the chemical's inherent dangers.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2 or 3	H225: Highly flammable liquid and vapour or H226: Flammable liquid and vapor.[5][6]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[5][6]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.[4][6][7]
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin.[4][7]
Acute Toxicity (Inhalation)	Category 3 or 4	H331: Toxic if inhaled or H332: Harmful if inhaled.[4][7]
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage.[4][6][7]

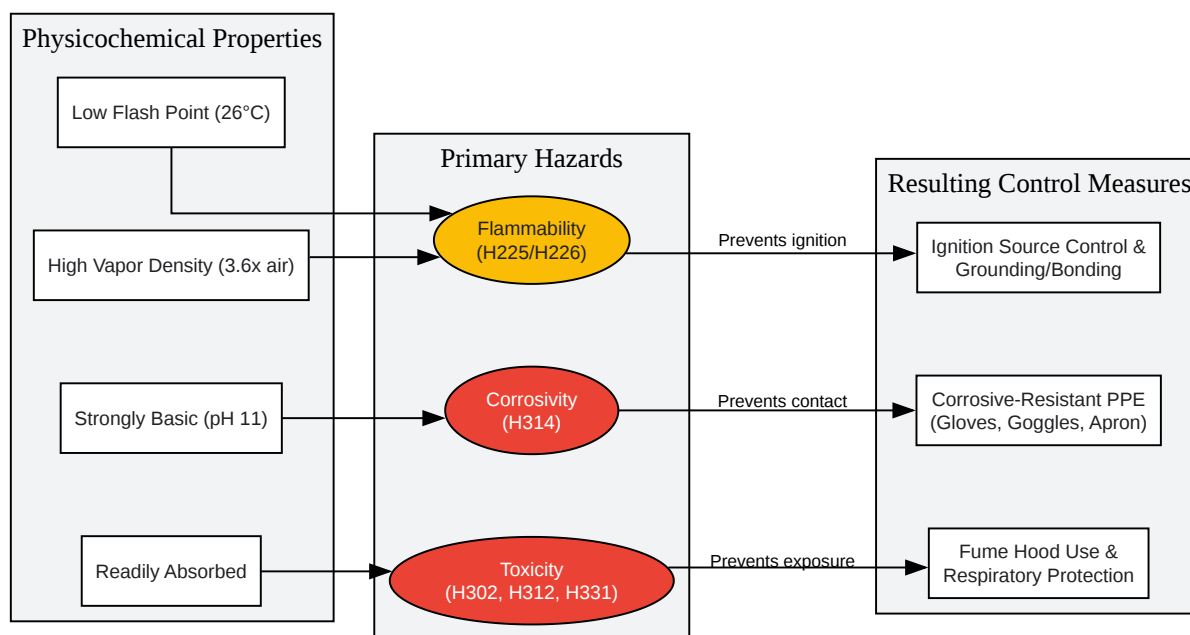
Note: GHS classifications may vary slightly between suppliers.

## Deconstructing the Hazards

- **Flammability:** With a flash point as low as 26°C (78.8°F), this compound's vapors can readily ignite at room temperature when exposed to an ignition source.[8][9] The vapor density is 3.6 times that of air, meaning vapors can accumulate in low-lying areas, travel a considerable distance to an ignition source, and flash back.[8][10] This necessitates strict control of ignition sources and proper grounding of equipment.[11][12]

- Corrosivity: As a strong organic base (pH of 11 for a 100g/L solution), it can cause severe chemical burns upon contact with skin and eyes.[8] The mechanism involves saponification of fats and extraction of moisture from tissues, leading to rapid and deep tissue damage. The risk of permanent eye damage is particularly high, mandating immediate and prolonged irrigation if exposure occurs.[4][11]
- Toxicity: **(S)-(+)-1-Dimethylamino-2-propanol** is harmful by multiple routes of exposure. Ingestion or skin absorption can lead to systemic toxicity.[4][7] Inhalation of its vapors or mists is also a significant risk, potentially causing severe respiratory irritation and toxic effects.[4][6]

The following diagram illustrates the interconnectedness of the chemical's properties and the resulting hazards, which dictate the necessary control measures.



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Caption: Interrelationship of properties, hazards, and controls.

## Exposure Controls: Engineering and Personal Protective Equipment (PPE)

A multi-layered approach is essential to minimize exposure. The hierarchy of controls dictates that engineering solutions are preferable to reliance on PPE alone.

### Engineering Controls

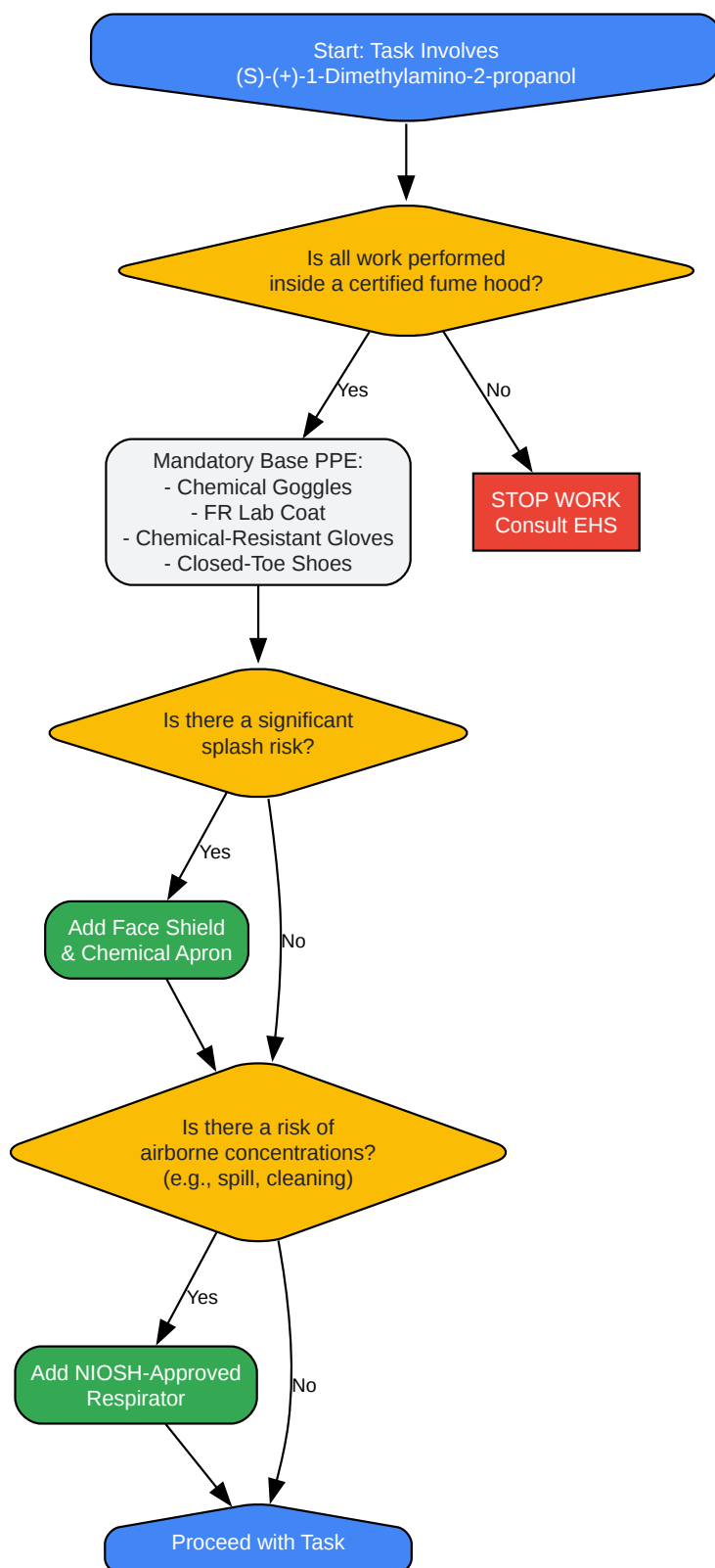
- Chemical Fume Hood: All handling of **(S)-(+)-1-Dimethylamino-2-propanol** must be conducted in a properly functioning chemical fume hood. This is non-negotiable. The fume hood contains vapors, protecting the user from inhalation, and provides a physical barrier in case of splashes.[\[13\]](#)
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of fugitive vapors.[\[8\]](#)
- Safety Equipment: An eyewash station and safety shower must be immediately accessible and tested regularly.[\[6\]](#)[\[14\]](#)

### Personal Protective Equipment (PPE)

PPE is the last line of defense. Its selection must be deliberate and based on the specific hazards of the chemical.

PPE Item	Specification and Rationale
Eye/Face Protection	Chemical safety goggles are mandatory. A face shield should be worn over the goggles when there is a significant risk of splashing.[9] Standard safety glasses do not provide adequate protection.
Hand Protection	Wear appropriate chemical-resistant gloves. Consult the glove manufacturer's resistance chart. Nitrile gloves may offer splash protection but are not suitable for prolonged contact. Heavier-duty gloves like butyl or neoprene should be considered for extensive work. Always inspect gloves before use and change them immediately if contaminated.[15]
Skin/Body Protection	A flame-resistant lab coat is recommended. A chemically resistant apron should also be worn. Do not wear shorts or open-toed shoes in the laboratory.[15]
Respiratory Protection	For most fume hood work, respiratory protection is not required. However, in situations where engineering controls are insufficient or during a large spill response, a NIOSH-approved respirator with an organic vapor/ammonia cartridge is necessary.[13][15]

The following workflow guides the selection of appropriate PPE.



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Caption: PPE selection workflow for handling the compound.

## Safe Handling and Storage Protocols

Adherence to standardized procedures is critical for preventing accidents.

### Step-by-Step General Handling Protocol

- **Preparation:** Before starting, ensure the fume hood is operational, all necessary PPE is donned correctly, and the locations of the eyewash station and safety shower are known.
- **Grounding:** For transfers of significant quantities, ensure the dispensing and receiving containers are grounded and bonded to prevent static electricity buildup, which could ignite vapors.[\[4\]](#)[\[12\]](#)[\[14\]](#)
- **Dispensing:** Use only non-sparking tools.[\[7\]](#) Dispense the liquid slowly and carefully to minimize splashing and vapor generation.
- **Container Management:** Keep containers tightly closed when not in use to prevent the escape of flammable and toxic vapors.[\[7\]](#)[\[8\]](#)
- **Hygiene:** Do not eat, drink, or smoke in the work area.[\[4\]](#)[\[6\]](#) Wash hands thoroughly after handling, even if gloves were worn.[\[16\]](#)
- **End of Work:** Decontaminate the work area. Remove contaminated PPE carefully to avoid cross-contamination and dispose of it as hazardous waste.

### Storage Requirements

Proper storage is as crucial as proper handling.

- **Location:** Store in a designated flammables cabinet. The area must be cool, dry, and well-ventilated, away from direct sunlight and heat sources.[\[8\]](#)[\[17\]](#)
- **Container:** Keep in the original, tightly sealed container. Opened containers must be carefully resealed and kept upright.[\[8\]](#)
- **Incompatibilities:** Segregate from incompatible materials such as strong oxidizing agents, acids, and acid anhydrides.[\[3\]](#)[\[6\]](#)[\[14\]](#) Violent reactions can occur.

## Emergency Response Protocols

Even with robust precautions, the potential for accidental exposure or release exists. A clear, practiced emergency plan is vital.

### First Aid Measures

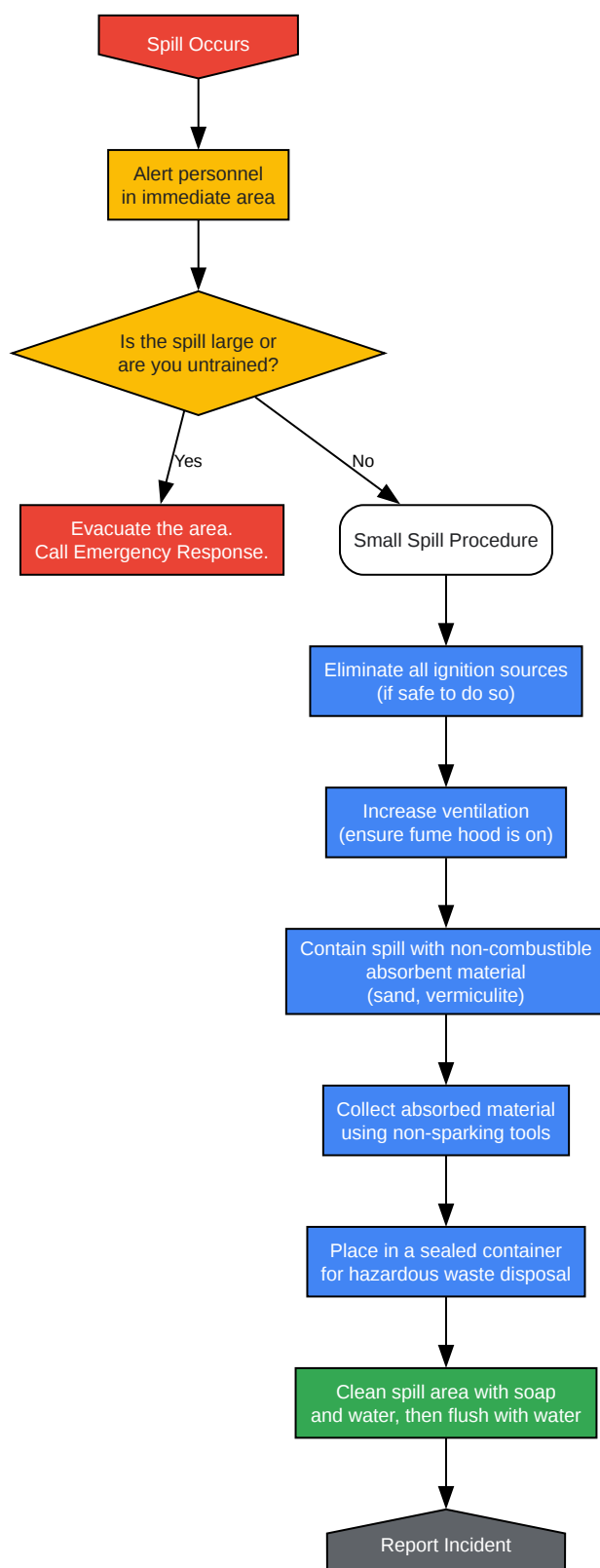
Immediate and correct first aid can significantly reduce the severity of an injury. Always show the Safety Data Sheet to attending medical personnel.[\[16\]](#)

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration (do not use mouth-to-mouth). Call for immediate medical attention.[\[4\]](#)[\[17\]](#)
- **Skin Contact:** Immediately take off all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. A safety shower is ideal. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. This is a medical emergency; call for an ophthalmologist or physician immediately.[\[4\]](#)[\[8\]](#)[\[11\]](#)
- **Ingestion:** Do NOT induce vomiting due to the risk of perforating the esophagus.[\[11\]](#) Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)[\[8\]](#)

### Spill Response Protocol

The following workflow outlines the procedure for responding to a spill.





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Caption: Workflow for responding to a chemical spill.

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[\[4\]](#)[\[6\]](#)[\[14\]](#)
- Unsuitable Media: Do not use a direct water jet, as it may spread the flammable liquid.[\[12\]](#) Water spray can be used to cool unopened containers.[\[4\]](#)
- Specific Hazards: Vapors are heavier than air and can travel to an ignition source. Containers may explode when heated.[\[6\]](#)[\[14\]](#) Hazardous combustion products include carbon oxides and nitrogen oxides.[\[6\]](#)[\[11\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[\[4\]](#)[\[6\]](#)

## Physical and Chemical Data

A quick reference table of key properties is essential for planning experiments and assessing risks.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>13</sub> NO[18]
Molecular Weight	103.16 g/mol [1][18]
Appearance	Colorless to light yellow liquid[2][3]
Boiling Point	121 - 127 °C[1][8]
Melting Point	-85 °C[1][8]
Flash Point	26 °C (78.8 °F)[8][9]
Density	0.837 - 0.85 g/cm <sup>3</sup> at 20-25 °C[8][10][17]
Vapor Pressure	8 - 11.7 hPa at 20 °C[8][17]
Vapor Density	3.6 (vs. air)[8][10]
Solubility in Water	Miscible[3][17]
Autoignition Temperature	225 °C (437 °F)[17]

## Conclusion

**(S)-(+)-1-Dimethylamino-2-propanol** is an indispensable tool in chemical research and development, but its hazardous properties require the utmost respect and diligence. By integrating a deep understanding of its chemical nature with rigorous adherence to engineering controls, personal protective equipment protocols, and emergency preparedness, researchers can handle this compound safely and effectively. The principles outlined in this guide—grounded in causality and proactive risk mitigation—are intended to empower scientific professionals to maintain the highest standards of laboratory safety.

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